

## Data Presentation: Quantitative Comparison of Assay Reproducibility

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The following table summarizes the key reproducibility and performance metrics for the NAD(P)H fluorescence assay and its alternatives. The data is compiled from various sources to provide a comparative overview.



Assay Type	Common Applicati on	Z'-Factor	Coefficie nt of Variation (CV%)	Throughp ut	Key Advantag es	Key Disadvant ages
NAD(P)H Fluorescen ce	Dehydroge nases, Oxidoreduc tases	0.5 - 0.8	5 - 15%	High	Direct measurem ent of cofactor conversion, cost- effective.	Potential for interferenc e from fluorescent compound s and inner filter effect.
TR-FRET	Kinases, Protein- protein interactions	> 0.7 (typically 0.7-0.9)	< 10%	Very High	High signal-to-backgroun d ratio, robust against compound interference.	Requires specific labeled reagents, higher upfront cost.
Fluorescen ce Polarizatio n (FP)	Proteases, Protein- protein interactions	> 0.8	< 10%	High	Homogene ous format, good for screening large libraries.	Sensitive to changes in temperatur e and viscosity, requires a fluorescent probe.
Luminesce nce	ATPases, Kinases, Dehydroge nases	> 0.8	< 10%	Very High	High sensitivity, broad dynamic range, low	Requires a specific luciferase/l uciferin system,







backgroun potential d. for enzyme inhibition

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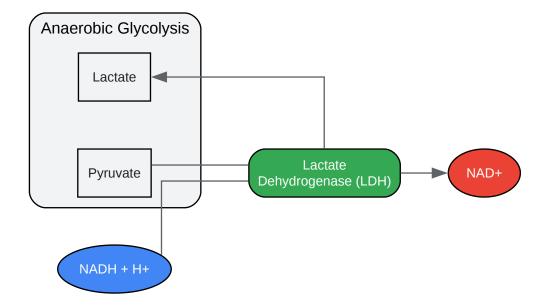
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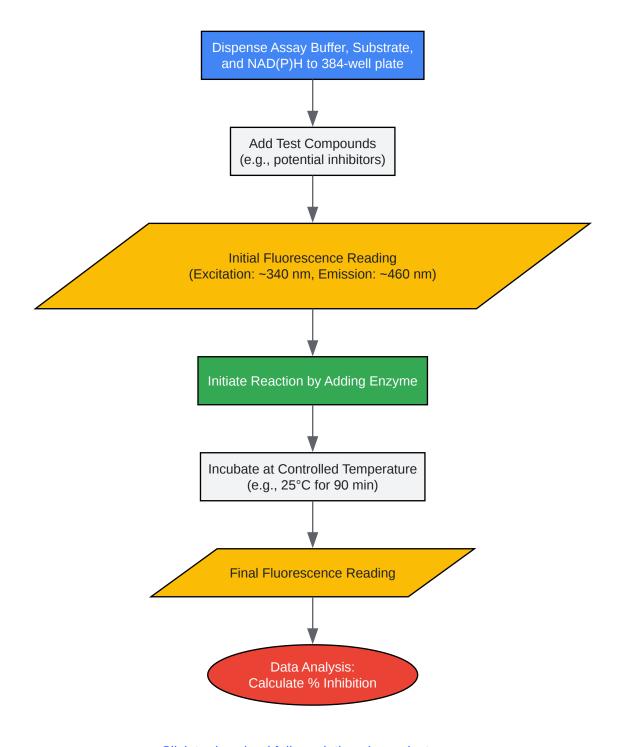
# Mandatory Visualization Signaling Pathway: Lactate Dehydrogenase and the NAD+/NADH Cycle

The following diagram illustrates the reversible reaction catalyzed by lactate dehydrogenase (LDH), a key enzyme in anaerobic glycolysis, which involves the interconversion of NAD+ and NADH.









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